

JWH-031: A Comprehensive Technical Guide on its Molecular Characteristics

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Compound of Interest

Compound Name: *1-Hexyl-3-(1-naphthoyl)pyrrole*

CAS No.: 162934-74-9

Cat. No.: B123512

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Situating JWH-031 in the Synthetic Cannabinoid Landscape

JWH-031 is a synthetic cannabinoid (CB) belonging to the pyrrole-based class of compounds. [1] Unlike many of its more widely known indole-derived counterparts, such as JWH-018, JWH-031 possesses a distinct chemical architecture that influences its pharmacological profile. It is recognized for its relatively low binding affinity for the central CB1 receptor ($K_i = 399 \text{ nM}$). [1] Despite this lower affinity, it has demonstrated efficacy in preclinical models, notably in reducing spontaneous activity and inducing antinociception in mice. [1] This technical guide provides an in-depth examination of the fundamental molecular properties of JWH-031, specifically its molecular formula and weight, which are critical for its synthesis, characterization, and further investigation in drug discovery and forensic analysis.

Molecular Formula and Weight: The Foundational Data

The precise identification and characterization of any chemical entity begin with its molecular formula and weight. For JWH-031, these fundamental parameters have been established through rigorous analytical techniques.

Determining the Molecular Blueprint: C₂₁H₂₃NO

The molecular formula of JWH-031 is C₂₁H₂₃NO.^[1] This formula signifies that each molecule of JWH-031 is composed of 21 carbon atoms, 23 hydrogen atoms, one nitrogen atom, and one oxygen atom. This composition is integral to its identity and distinguishes it from other members of the JWH series of synthetic cannabinoids. The determination of this formula is typically achieved through a combination of high-resolution mass spectrometry (HRMS) and elemental analysis. HRMS provides a highly accurate mass-to-charge ratio, allowing for the deduction of the elemental composition, while elemental analysis directly measures the percentage of each element in a pure sample, offering a confirmatory method.

Quantifying the Molecular Mass: 305.4 g/mol

The molecular weight, or more accurately, the molar mass, of JWH-031 is 305.4 g/mol.^[1] This value is a direct calculation based on its molecular formula and the atomic weights of its constituent elements. The formula weight is a critical parameter in a multitude of experimental procedures, including the preparation of solutions of known concentrations, stoichiometric calculations for synthetic reactions, and the interpretation of mass spectrometry data.

Structural Representation and Key Identifiers

The arrangement of the atoms defined by the molecular formula gives JWH-031 its unique three-dimensional structure and, consequently, its biological activity.

Visualizing the Molecular Architecture

The chemical structure of JWH-031 is formally named (1-hexyl-1H-pyrrol-3-yl)-1-naphthalenyl-methanone.^[1] This structure is characterized by a central pyrrole ring substituted with a hexyl chain at the nitrogen atom and a naphthalenyl-methanone group at the 3-position. A visual representation of this structure is provided below.

Figure 1: 2D chemical structure of JWH-031.

Data Summary Table

For ease of reference, the core molecular data for JWH-031 are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₃ NO	Cayman Chemical[1]
Molecular Weight	305.4 g/mol	Cayman Chemical[1]
Formal Name	(1-hexyl-1H-pyrrol-3-yl)-1-naphthalenyl-methanone	Cayman Chemical[1]
CAS Number	162934-74-9	Cayman Chemical[1]

Experimental Protocols: Verification of Molecular Weight

The confirmation of JWH-031's molecular weight is a standard procedure in analytical chemistry, typically performed using mass spectrometry. The following is a generalized protocol for this determination.

Protocol: Mass Spectrometry Analysis of JWH-031

- Sample Preparation:
 - Accurately weigh a small amount of purified JWH-031.
 - Dissolve the sample in a suitable solvent, such as methanol, to a final concentration of approximately 1 mg/mL.[1]
 - Further dilute the stock solution to a working concentration appropriate for the mass spectrometer being used (typically in the low µg/mL to ng/mL range).
- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument.

- Introduce the sample into the mass spectrometer via an appropriate ionization source, commonly electrospray ionization (ESI) in positive ion mode.
- Acquire the mass spectrum over a relevant mass-to-charge (m/z) range.
- Data Interpretation:
 - Identify the peak corresponding to the protonated molecule, $[M+H]^+$.
 - The m/z value of this peak will be approximately 306.4, corresponding to the molecular weight of JWH-031 (305.4) plus the mass of a proton (approximately 1.007).
 - Confirm the isotopic pattern of the molecular ion peak, which should be consistent with the elemental composition of $C_{21}H_{23}NO$.

Conclusion and Future Directions

The molecular formula ($C_{21}H_{23}NO$) and molecular weight (305.4 g/mol) of JWH-031 are fundamental and rigorously established parameters that form the basis for all further research and development involving this synthetic cannabinoid. A thorough understanding of these properties is indispensable for its synthesis, analytical detection, and the elucidation of its structure-activity relationships. As research into the diverse landscape of synthetic cannabinoids continues, the precise molecular characterization of compounds like JWH-031 will remain a cornerstone of both forensic investigation and the exploration of novel therapeutic agents targeting the endocannabinoid system.

References

- Bertin Bioreagent. JWH 031 2'-isomer - Biochemicals. [[Link](#)]

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Sources

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